

Essential Safety and Handling Guide for NALCO® 8735

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AM-8735

Cat. No.: B12432730

[Get Quote](#)

Disclaimer: The following information pertains to the product NALCO® 8735. No distinct chemical entity with the identifier "**AM-8735**" was found in public safety databases. NALCO® 8735 is a chemical mixture containing Sodium Hydroxide and Potassium Hydroxide as its primary hazardous components.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling NALCO® 8735. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

NALCO® 8735 is a corrosive material that can cause severe skin burns and serious eye damage.[1][2][3] Inhalation of mists or fumes may irritate the respiratory tract.[4] Ingestion can cause severe burns to the mouth, throat, and stomach.[4] Therefore, stringent use of appropriate Personal Protective Equipment (PPE) is mandatory.

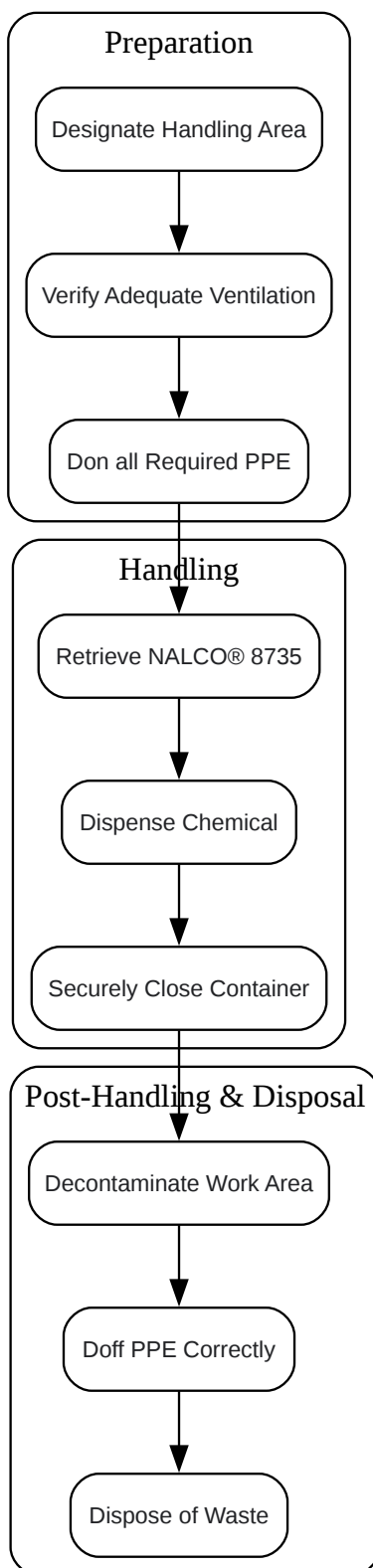
Summary of Required Personal Protective Equipment

PPE Category	Specification
Eye Protection	Chemical splash goggles and a face shield are required.
Hand Protection	Chemical-resistant gauntlets are recommended. Regularly inspect gloves for signs of degradation.
Body Protection	A chemical-resistant apron and boots are necessary. For situations with a risk of significant exposure, a full slicker suit is recommended.
Respiratory	Use only with adequate ventilation. If ventilation is inadequate, wear an appropriate certified respirator.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risks. The following procedural steps provide a clear workflow for safe operations.

Experimental Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

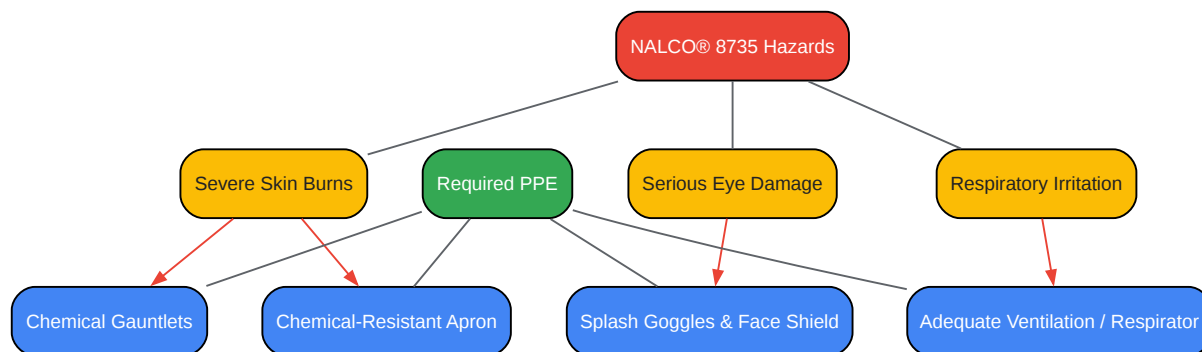
Caption: Workflow for the safe handling and disposal of NALCO® 8735.

Step-by-Step Handling and Disposal Procedures:

- Preparation:
 - Designate a specific, well-ventilated area for handling NALCO® 8735.
 - Ensure that an eye wash station and a safety shower are readily accessible.
 - Put on all required PPE as specified in the table above before entering the designated handling area.
- Handling:
 - Retrieve the container of NALCO® 8735, keeping it tightly closed when not in use.
 - When dispensing, avoid creating mists or splashes.
 - Do not eat, drink, or smoke in the handling area.
 - After use, securely close the container and return it to a designated, locked storage area. Store away from acids.
- Post-Handling and Disposal:
 - Thoroughly decontaminate the work surface after use.
 - Carefully remove and decontaminate or dispose of PPE as appropriate. Contaminated clothing should be removed immediately and laundered before reuse.
 - Dispose of waste NALCO® 8735 and contaminated materials in accordance with all local, state, and federal regulations. This should be done through an approved waste disposal plant.

Hazard and Protective Measures Relationship

The following diagram illustrates the relationship between the hazards posed by NALCO® 8735 and the corresponding protective measures.



[Click to download full resolution via product page](#)

Caption: Relationship between NALCO® 8735 hazards and required PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. files.dep.state.pa.us [files.dep.state.pa.us]
- 2. files.dep.state.pa.us [files.dep.state.pa.us]
- 3. scribd.com [scribd.com]
- 4. portlandcleanair.org [portlandcleanair.org]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for NALCO® 8735]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12432730#personal-protective-equipment-for-handling-am-8735]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com